

S-1-Propenyl-L-cysteine solubility and stock solution preparation

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Compound of Interest

Compound Name: S-1-Propenyl-L-cysteine

Cat. No.: B10824365

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S-1-Propenyl-L-cysteine: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a centralized resource for troubleshooting and frequently asked questions regarding the use of **S-1-Propenyl-L-cysteine** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **S-1-Propenyl-L-cysteine**?

S-1-Propenyl-L-cysteine is a sulfur-containing amino acid and a stereoisomer of S-allyl-L-cysteine.^{[1][2][3]} It is found in aged garlic extract and has been studied for its potential immunomodulatory and antihypertensive effects.^{[1][2][3][4]}

Q2: What is the solubility of **S-1-Propenyl-L-cysteine** in common laboratory solvents?

The solubility of **S-1-Propenyl-L-cysteine** in water is 2.6 mg/mL (16.13 mM), which may require sonication to fully dissolve.^{[1][5]} Information regarding its solubility in other common organic solvents such as DMSO and ethanol is limited in currently available literature. For related compounds like L-cysteine, solubility in water is reported to be 50 mg/mL.^[6]

Q3: How should I prepare a stock solution of **S-1-Propenyl-L-cysteine**?

It is recommended to select an appropriate solvent based on the experimental requirements and the compound's solubility.[1] For aqueous solutions, assistance with dissolution can be achieved by warming the solution to 37°C and using an ultrasonic bath.[1] Once prepared, the stock solution should be stored in aliquots to minimize freeze-thaw cycles.[1] If using water as the solvent for cell culture experiments, the working solution should be sterile-filtered through a 0.22 µm filter before use.[2]

Q4: What are the recommended storage conditions for **S-1-Propenyl-L-cysteine** stock solutions?

For long-term storage, it is recommended to store stock solutions at -80°C, where they can be stable for up to 6 months.[1][2] For short-term storage, -20°C is suitable for up to 1 month.[1][2] It is advisable to store the solutions under a nitrogen atmosphere.[1][2][5]

Q5: What are the known biological activities and mechanisms of action of **S-1-Propenyl-L-cysteine**?

S-1-Propenyl-L-cysteine has been shown to exhibit several biological activities, including:

- Antioxidative effects: Mediated through a nitric oxide (NO)-dependent BACH1 signaling pathway.[2]
- Immunomodulatory effects: It can inhibit the lipopolysaccharide (LPS)-induced TLR4 signaling pathway by promoting MyD88 degradation through denaturation and autophagy activation.[2] Another proposed mechanism involves the phosphorylation of Erk1/2 and degradation of Pax5, which in turn increases the expression of Xbp1 mRNA.[4]
- Antihypertensive effects: It has been observed to reduce systolic blood pressure in spontaneously hypertensive rats, potentially through its action on the central histamine H3 receptor.[2]

Data Summary

S-1-Propenyl-L-cysteine Solubility and Stock Solution Parameters

Parameter	Value	Notes
Molecular Weight	161.22 g/mol	[1]
Solubility in Water	2.6 mg/mL (16.13 mM)	Ultrasonic assistance may be required.[1][5]
Recommended Solvents	Water	[1][5]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month.	Store in aliquots under a nitrogen atmosphere.[1][2]

Experimental Protocols

Protocol for Preparation of a 10 mM Aqueous Stock Solution of S-1-Propenyl-L-cysteine

Materials:

- **S-1-Propenyl-L-cysteine** powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Ultrasonic water bath
- Water bath or incubator set to 37°C
- Vortex mixer
- Sterile 0.22 µm syringe filter (for cell culture applications)

Procedure:

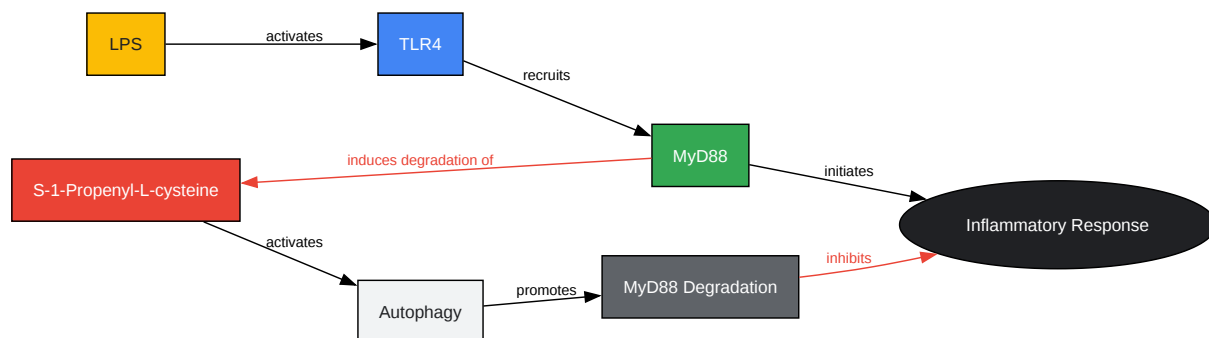
- Calculate the required mass: To prepare a 10 mM stock solution, weigh out 1.6122 mg of **S-1-Propenyl-L-cysteine** for every 1 mL of sterile water.

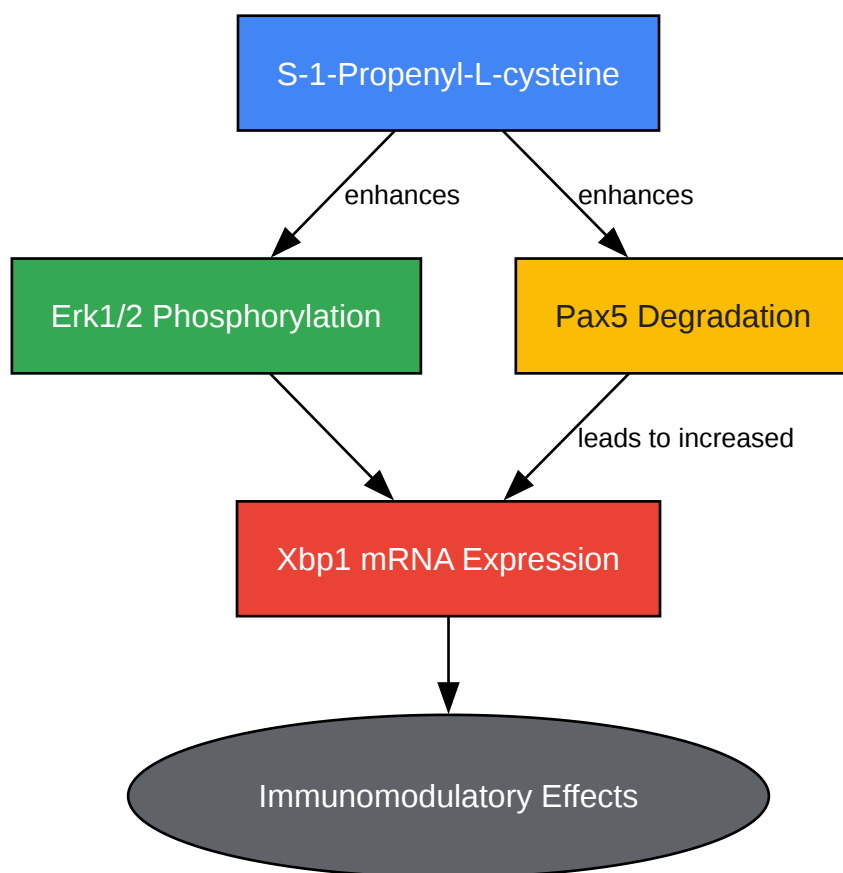
- Dissolution: a. Add the weighed **S-1-Propenyl-L-cysteine** powder to a sterile tube. b. Add the appropriate volume of sterile water. c. Vortex the solution for 30-60 seconds. d. To aid dissolution, place the tube in a 37°C water bath for 10-15 minutes.[\[1\]](#) e. Following incubation, place the tube in an ultrasonic bath for 10-20 minutes, or until the solute is completely dissolved.[\[1\]](#)
- Sterilization (if required): For use in cell culture, sterilize the stock solution by passing it through a 0.22 µm syringe filter into a sterile collection tube.[\[2\]](#)
- Aliquoting and Storage: a. Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[\[1\]](#) b. For storage up to one month, place the aliquots at -20°C. [\[1\]](#)[\[2\]](#) c. For storage up to six months, store the aliquots at -80°C.[\[1\]](#)[\[2\]](#) d. It is recommended to flush the headspace of the tubes with nitrogen gas before sealing to enhance stability.[\[1\]](#) [\[5\]](#)

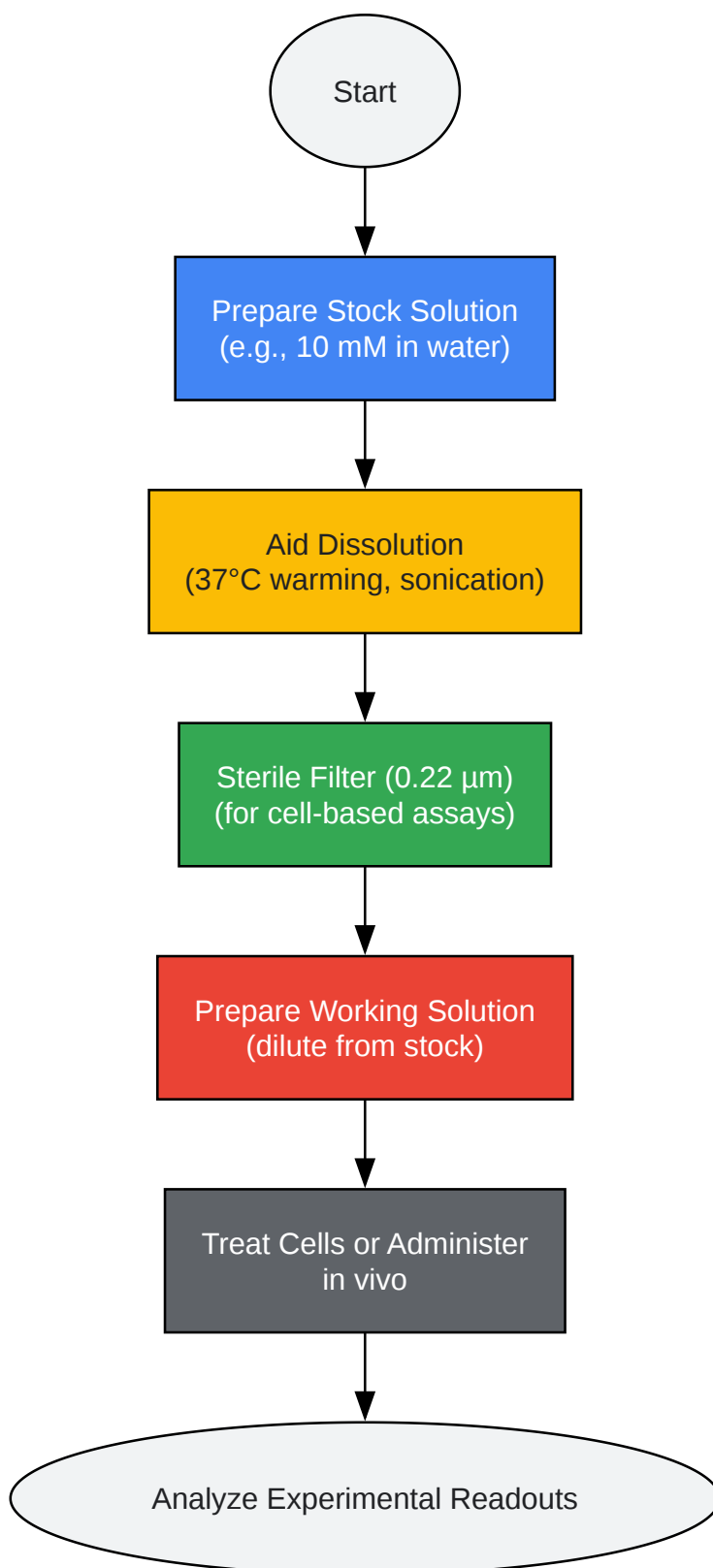
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	Insufficient agitation or temperature. The compound has limited solubility.	Follow the detailed protocol, ensuring adequate warming to 37°C and use of an ultrasonic bath. ^[1] Avoid preparing solutions at concentrations higher than the stated solubility limit.
Precipitate forms after freezing and thawing	Repeated freeze-thaw cycles can affect stability and solubility.	Prepare single-use aliquots of the stock solution to avoid repeated temperature fluctuations. ^[1] If precipitate is observed, try warming the solution to 37°C and vortexing before use.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Ensure stock solutions are stored at the correct temperature and for the recommended duration. ^{[1][2]} Use freshly prepared working solutions for each experiment.

Signaling Pathways and Workflows







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